Thermodynamic properties and phase behavior of linoleyl acetate

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Compound of Interest

Compound Name: *Linoleyl acetate*

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An In-depth Technical Guide to the Thermodynamic Properties and Phase Behavior of **Linoleyl Acetate**

For the Attention of Researchers, Scientists, and Drug Development Professionals

Preamble: Navigating the Data Landscape for Linoleyl Acetate

Linoleyl acetate (CAS 5999-95-1), the acetate ester of linoleyl alcohol, is a long-chain unsaturated ester with potential applications in various fields, including pharmaceuticals and material science.[1][2][3] A comprehensive understanding of its thermodynamic properties and phase behavior is paramount for its effective utilization, particularly in formulation development, stability testing, and process design. It is crucial to distinguish **linoleyl acetate** (C20H36O2) from the more commonly referenced linalyl acetate (C12H20O2), a monoterpene ester with distinctly different physicochemical properties.[2][4]

This guide addresses the significant challenge posed by the scarcity of publicly available experimental data for **linoleyl acetate**. Consequently, this document adopts a dual approach: firstly, to present the known fundamental properties of **linoleyl acetate**, and secondly, to

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provide a robust theoretical and practical framework for understanding, predicting, and experimentally determining its thermodynamic characteristics. This is achieved by drawing upon established principles for long-chain fatty acid esters, a class to which **linoleyl acetate** belongs, and by detailing the state-of-the-art methodologies for their characterization.[5][6][7]

Fundamental Physicochemical Identity

A precise understanding of a molecule's basic properties is the foundation for exploring its thermodynamic behavior.

Property	Value	Source
Chemical Name	9(Z),12(Z)-Linoleyl acetate	[3]
Synonyms	(Z,Z)-9,12-Octadecadienyl acetate	[3]
CAS Number	5999-95-1	[1]
Molecular Formula	C20H36O2	[1][2]
Molecular Weight	308.5 g/mol	[1][2]
Calculated logP	7.2	[2]

The long carbon chain and the two cis double bonds in its structure are the primary determinants of its physical and chemical properties, suggesting it is a lipophilic, non-polar compound with a high boiling point and low water solubility.[2][8]

Phase Behavior and Thermal Properties: A Predictive and Experimental Approach

The phase transitions of **linoleyl acetate** are critical for its handling, formulation, and stability. In the absence of direct experimental data, we can infer its behavior based on the well-documented properties of similar long-chain fatty esters.

Solid-Liquid Transitions: Melting Behavior and Enthalpy of Fusion

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The melting point and enthalpy of fusion are crucial parameters for applications involving solidification or melting, such as in phase change materials or lipid-based drug delivery systems.[9][10] For long-chain esters, these properties are influenced by the chain length and degree of unsaturation. The presence of cis double bonds in **linoleyl acetate** introduces kinks in the hydrocarbon chain, disrupting the crystal lattice packing and leading to a lower melting point compared to its saturated analogue, stearyl acetate.[11]

Experimental Determination: Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is the primary technique for characterizing the melting and crystallization behavior of materials like **linoleyl acetate**.[11][12][13] It measures the heat flow into or out of a sample as a function of temperature or time, providing quantitative information on transition temperatures and enthalpies.

Conceptual Workflow for DSC Analysis

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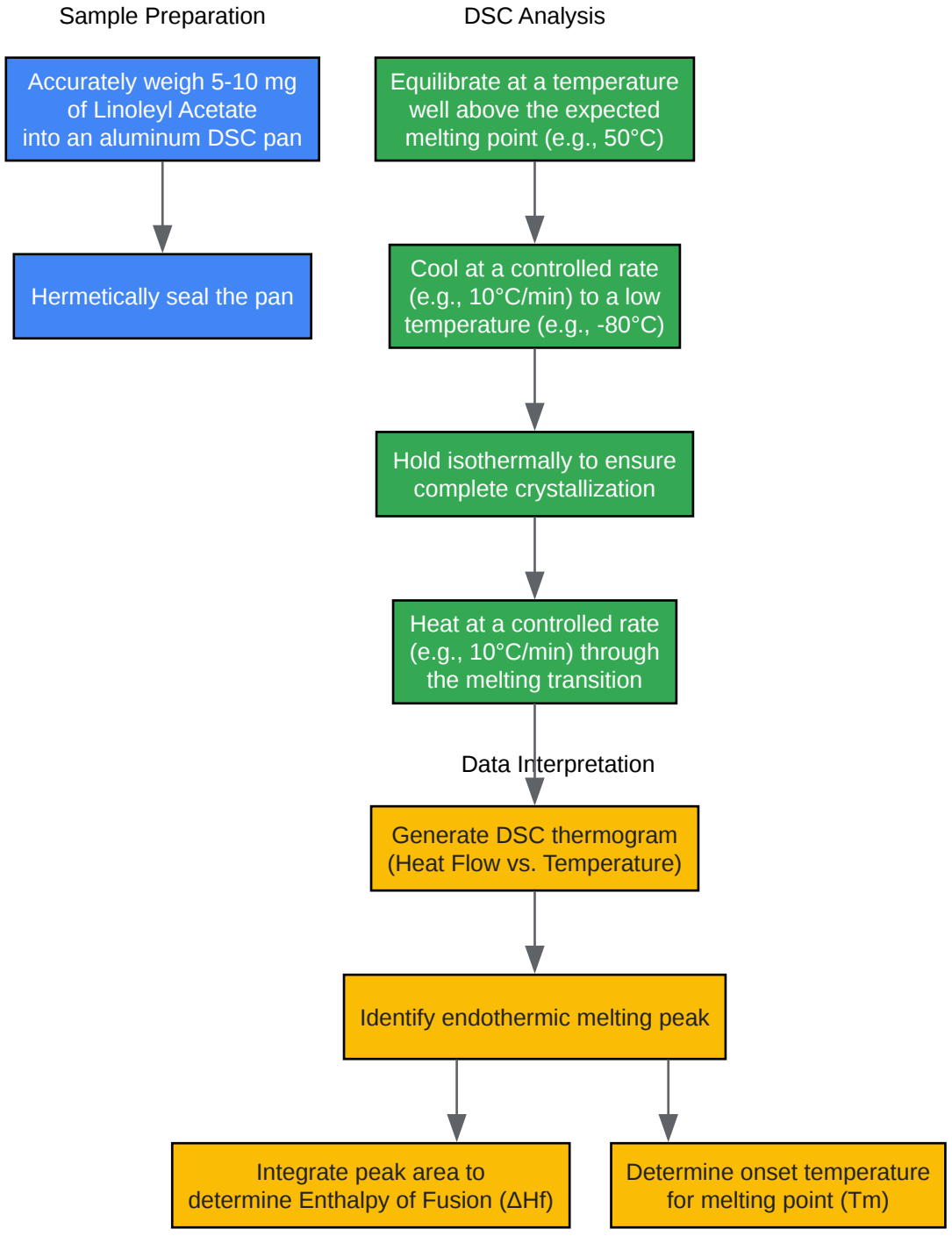

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Caption: Workflow for DSC analysis of **linoleyl acetate**.

Causality in Experimental Choices:

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- Controlled Cooling and Heating Rates: Using controlled rates (e.g., 10°C/min) ensures thermal equilibrium and produces sharp, reproducible transition peaks.[14] Rapid rates can cause thermal lag and broaden the peaks.

- Hermetic Sealing: This prevents the loss of any volatile components, although for a high molecular weight compound like **linoleyl acetate**, this is less of a concern for melting studies.

- Inert Atmosphere (Nitrogen): A nitrogen purge prevents oxidative degradation of the unsaturated fatty acid chain at elevated temperatures, ensuring that the observed transitions are purely physical.[15]

Liquid-Vapor Transition: Boiling Point, Vapor Pressure, and Enthalpy of Vaporization

Due to its high molecular weight (308.5 g/mol), **linoleyl acetate** is expected to be a liquid with a high boiling point and very low vapor pressure at ambient temperatures. These properties are critical for assessing its volatility, which impacts storage, handling, and potential for inhalation exposure.

Direct measurement of the boiling point at atmospheric pressure can be challenging as it may lead to thermal decomposition. Therefore, vapor pressure is typically measured at various temperatures, and the data is extrapolated to determine the normal boiling point and the enthalpy of vaporization (ΔHvap) using the Clausius-Clapeyron equation.[16]

Experimental and Predictive Methods:

For low-volatility compounds like long-chain esters, several specialized techniques are employed:

- Thermogravimetric Analysis (TGA): This indirect method relates the mass loss of a sample during heating to its vapor pressure.[17] It is a rapid screening tool, though generally less accurate than direct methods.

- Gas Chromatography-Retention Time (GC-RT) Method: This technique correlates the retention time of a compound on a GC column with that of a reference standard with a

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known vapor pressure.[16] It is a powerful method for determining the vapor pressure of trace amounts of compounds.

- Ebullioscopic Method: This involves measuring the boiling temperature of the substance at reduced pressures.[17]

- Group Contribution Models: In the absence of experimental data, methods like the Joback or Benson group contribution methods can provide estimations of boiling point and enthalpy of vaporization based on the molecular structure.[5]

Thermal Stability

The thermal stability of **linoleyl acetate** is a key consideration for any application involving heat, such as in manufacturing processes or in formulations that may be exposed to high temperatures. The presence of unsaturated bonds in the linoleyl chain can make it susceptible to oxidation, especially at elevated temperatures.

Experimental Determination: Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This is an excellent method for determining the onset of thermal decomposition.[18]

Conceptual Workflow for TGA Analysis

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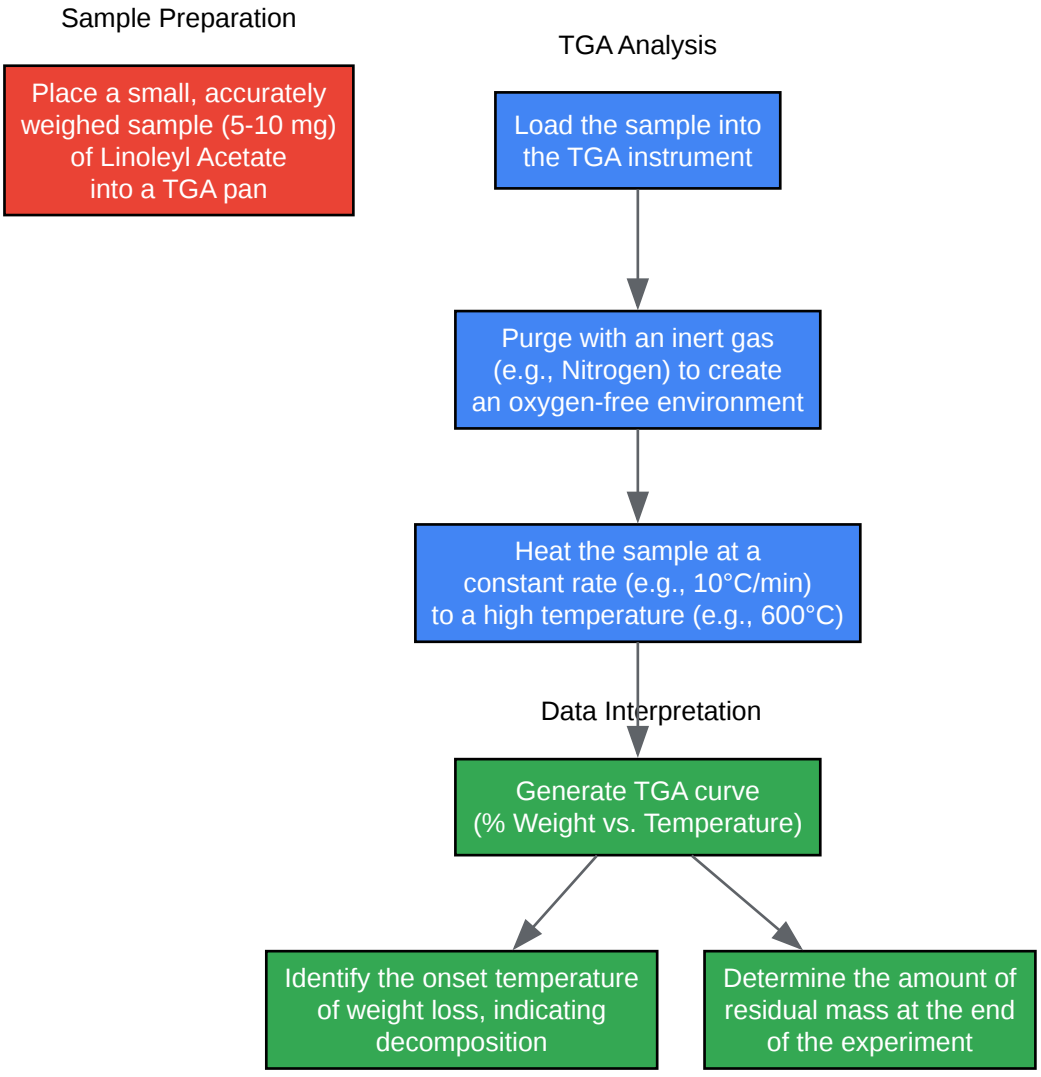

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Caption: Workflow for TGA analysis of **linoleyl acetate**.

Causality in Experimental Choices:

- Inert Atmosphere: Running the analysis under nitrogen is crucial to study the inherent thermal stability (pyrolysis). To study oxidative stability, a similar experiment would be run under an air or oxygen atmosphere.[15]
- Heating Rate: A moderate heating rate (e.g., 10-20°C/min) provides a good balance between resolution and experiment time.

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Solubility and Phase Behavior in Mixtures

For drug development professionals, understanding the solubility of **linoleyl acetate** is critical for its use as a potential solvent, co-solvent, or excipient in formulations, particularly for poorly water-soluble active pharmaceutical ingredients (APIs).[19][20]

- Aqueous Solubility: As a large, non-polar ester, **linoleyl acetate** is expected to be virtually insoluble in water. The long hydrocarbon chain disrupts the hydrogen bonding network of water, making solvation thermodynamically unfavorable.[8]
- Solubility in Organic Solvents: It is expected to be readily soluble in non-polar organic solvents (e.g., alkanes, toluene) and have good solubility in moderately polar solvents like alcohols and other esters.[21] The principle of "like dissolves like" is the primary driver here.
- Behavior in Formulations: In the context of drug delivery, **linoleyl acetate** could serve as a lipidic component in self-emulsifying drug delivery systems (SEDDS), microemulsions, or lipid nanoparticles. Its thermodynamic compatibility with other excipients (surfactants, co-solvents) would be a critical factor in formulation stability.

Relevance and Applications in Pharmaceutical Development

The thermodynamic properties of **linoleyl acetate** directly influence its potential applications in the pharmaceutical industry:

- Excipient in Topical and Transdermal Formulations: Its low volatility and lipophilic nature make it a potential vehicle for delivering APIs through the skin.
- Component of Lipid-Based Drug Delivery Systems: Its ability to solubilize lipophilic drugs makes it a candidate for oral formulations designed to enhance the bioavailability of poorly soluble compounds.
- Phase Change Material for Thermal Energy Storage: While not a direct pharmaceutical application, the study of fatty acids and their esters as phase change materials for thermal energy storage in buildings is an active area of research.[10][22][23]

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Detailed Experimental Protocols

The following protocols are provided as a self-validating framework for the experimental determination of the thermal properties of **linoleyl acetate**.

Protocol 1: Determination of Melting Point and Enthalpy of Fusion by DSC

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using a certified indium standard.
- Sample Preparation: Accurately weigh 5-10 mg of high-purity (>99%) **linoleyl acetate** into a clean aluminum DSC pan.[3] Hermetically seal the pan. Prepare an identical empty pan to be used as a reference.
- Experimental Program: a. Place the sample and reference pans into the DSC cell. b. Equilibrate the cell at 25°C. c. Cool the sample to -80°C at a controlled rate of 10°C/min. d. Hold isothermally at -80°C for 5 minutes to ensure complete crystallization. e. Heat the sample from -80°C to 50°C at a controlled rate of 10°C/min.
- Data Analysis: a. Record the heat flow as a function of temperature. b. The melting point (Tm) is determined as the onset temperature of the endothermic melting peak. c. The enthalpy of fusion (ΔHf) is calculated by integrating the area of the melting peak. The software of the DSC instrument is typically used for this analysis.

Protocol 2: Assessment of Thermal Stability by TGA

- Instrument Calibration: Calibrate the TGA for mass using standard weights and for temperature using certified magnetic standards.
- Sample Preparation: Place 5-10 mg of **linoleyl acetate** into a TGA pan (ceramic or platinum).
- Experimental Program: a. Load the sample into the TGA furnace. b. Purge the furnace with high-purity nitrogen at a flow rate of 50 mL/min for at least 30 minutes to establish an inert atmosphere. c. Heat the sample from 30°C to 600°C at a constant heating rate of 10°C/min.

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- Data Analysis: a. Record the sample weight as a function of temperature. b. Determine the onset temperature of decomposition, which is the temperature at which significant weight loss begins. This is often defined as the temperature at which 5% weight loss occurs (T5%).

Conclusion

While direct experimental data on the thermodynamic properties of **linoleyl acetate** remains limited, a strong predictive framework can be established based on its classification as a long-chain unsaturated fatty acid ester. Its properties are dictated by its high molecular weight and the presence of two cis double bonds, leading to expectations of a low melting point, low volatility, and poor water solubility. The experimental protocols detailed in this guide for DSC and TGA provide a robust methodology for researchers to precisely determine these critical parameters. A thorough characterization of these properties is an indispensable step for unlocking the full potential of **linoleyl acetate** in advanced applications, particularly within the pharmaceutical and materials science domains.

References

A comprehensive list of sources is provided below for further reading and verification.

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